

An In-depth Technical Guide to the Isomers of Nitroterephthalic Acid

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Compound of Interest

Compound Name: Nitroterephthalic acid

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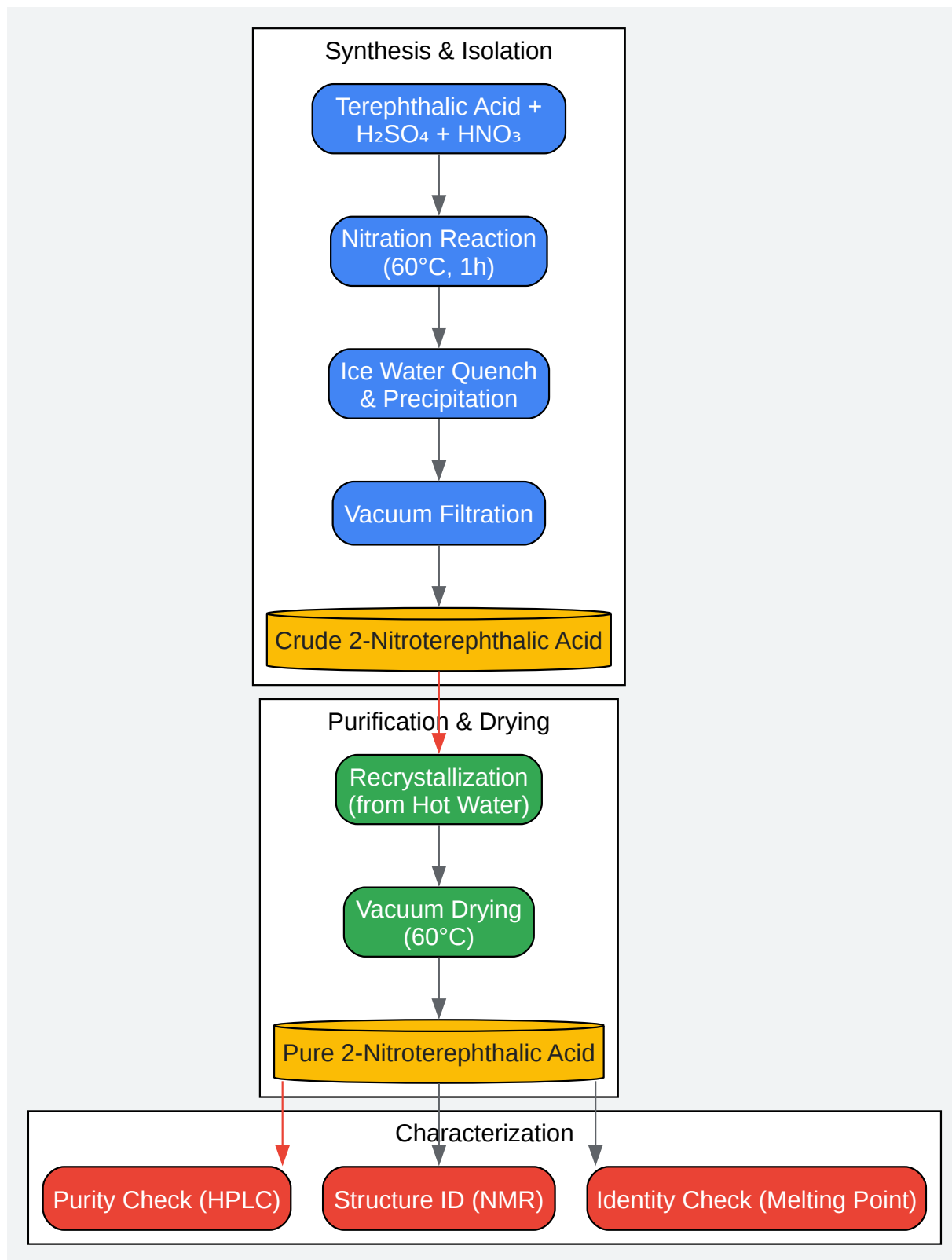
This guide provides a comprehensive overview of the primary isomers of **nitroterephthalic acid**, focusing on their chemical properties, synthesis, and relevant experimental procedures. **Nitroterephthalic acids** are important intermediates in organic synthesis, particularly as precursors for specialty polymers and as organic linkers in the creation of Metal-Organic Frameworks (MOFs).^[1]

Isomers of Nitroterephthalic Acid

Terephthalic acid (1,4-benzenedicarboxylic acid) is a symmetrical aromatic dicarboxylic acid. Mononitration of the aromatic ring leads to a single positional isomer due to the molecule's symmetry: 2-**nitroterephthalic acid**.^{[2][3]} While some older literature or supplier databases may ambiguously refer to "3-**nitroterephthalic acid**" or "**nitroterephthalic acid**," these designations typically resolve to the same compound, 2-**nitroterephthalic acid** (CAS Number: 610-29-7), as the numbering convention prioritizes the lowest locant for substituents.^{[2][3]} For clarity, this guide will refer to it as 2-**nitroterephthalic acid**.

It is important to distinguish **nitroterephthalic acid** from nitrophthalic acid, which is derived from phthalic acid (1,2-benzenedicarboxylic acid) and exists as two distinct isomers: 3-nitrophthalic acid and 4-nitrophthalic acid.^[4] This guide focuses exclusively on the isomers derived from terephthalic acid.

The logical relationship between the parent compound and its primary nitrated derivative is illustrated below.



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